

# A Technical Guide to 2-(trichloroacetyl)pyrrole: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: 2-(Trichloroacetyl)pyrrole

Cat. No.: B045717

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the physical properties, synthesis, and key applications of **2-(trichloroacetyl)pyrrole**, a versatile heterocyclic building block in medicinal and agricultural chemistry.

## Core Physical and Chemical Properties

**2-(trichloroacetyl)pyrrole** is a halogenated derivative of pyrrole, appearing as a white to light yellow or pale gray crystalline powder.<sup>[1]</sup> Its chemical structure, featuring an electron-withdrawing trichloroacetyl group attached to the pyrrole ring, imparts unique reactivity, making it a valuable intermediate in organic synthesis.<sup>[2]</sup>

The physical and chemical properties of **2-(trichloroacetyl)pyrrole** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Cl <sub>3</sub> NO	[2]
Molecular Weight	212.46 g/mol	
Melting Point	72-78 °C	[2][3]
Boiling Point	285 °C	[1]
Appearance	White to light yellow to light orange powder/crystal	[2][3]
Solubility	Soluble in Chloroform, Methanol, Dichloromethane, Acetone, Ethanol	[1]
CAS Number	35302-72-8	

## Experimental Protocol: Synthesis of 2-(trichloroacetyl)pyrrole

The synthesis of **2-(trichloroacetyl)pyrrole** is typically achieved via the electrophilic acylation of pyrrole with trichloroacetyl chloride.[4] The following is a representative experimental protocol.

Materials:

- Pyrrole
- Trichloroacetyl chloride
- Anhydrous diethyl ether
- Sodium carbonate
- Anhydrous sodium sulfate
- CELITE® (or other filter aid)

- Brine (saturated NaCl solution)

#### Procedure:

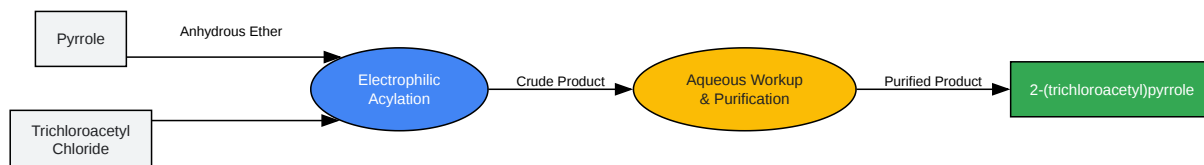
- Under a nitrogen atmosphere, a solution of pyrrole (0.37 mol) in anhydrous ether (500 mL) is added dropwise over a 2-hour period to a solution of trichloroacetyl chloride (0.43 mol) in anhydrous ether (150 mL).
- The reaction mixture will begin to reflux during the addition. After the addition is complete, the mixture is refluxed for an additional hour.
- The reaction is then quenched by the addition of a solution of sodium carbonate (0.31 mol) in water (200 mL).
- The organic and aqueous layers are separated. The organic layer is washed sequentially with water (4 x 50 mL) and brine (1 x 50 mL).
- The organic layer is dried over anhydrous sodium sulfate.
- The solution is filtered through CELITE®, and the filter cake is washed with ether.
- The solvent is removed under reduced pressure to yield **2-(trichloroacetyl)pyrrole** as a solid.

## Applications in Synthesis and Drug Discovery

**2-(trichloroacetyl)pyrrole** is not typically an end-product with direct biological activity. Instead, its significance lies in its role as a key intermediate for the synthesis of more complex and biologically active molecules.<sup>[2][4]</sup> The reactive trichloroacetyl group can be readily transformed or can act as a leaving group, facilitating the construction of diverse molecular scaffolds.<sup>[4]</sup>

This compound serves as a precursor for a variety of pharmaceuticals and agrochemicals, including those with potential antibacterial, anti-inflammatory, and analgesic properties.<sup>[2]</sup> It is a building block for the synthesis of various pyrrole derivatives, such as pyrrole-2-carboxylates and more complex heterocyclic systems.

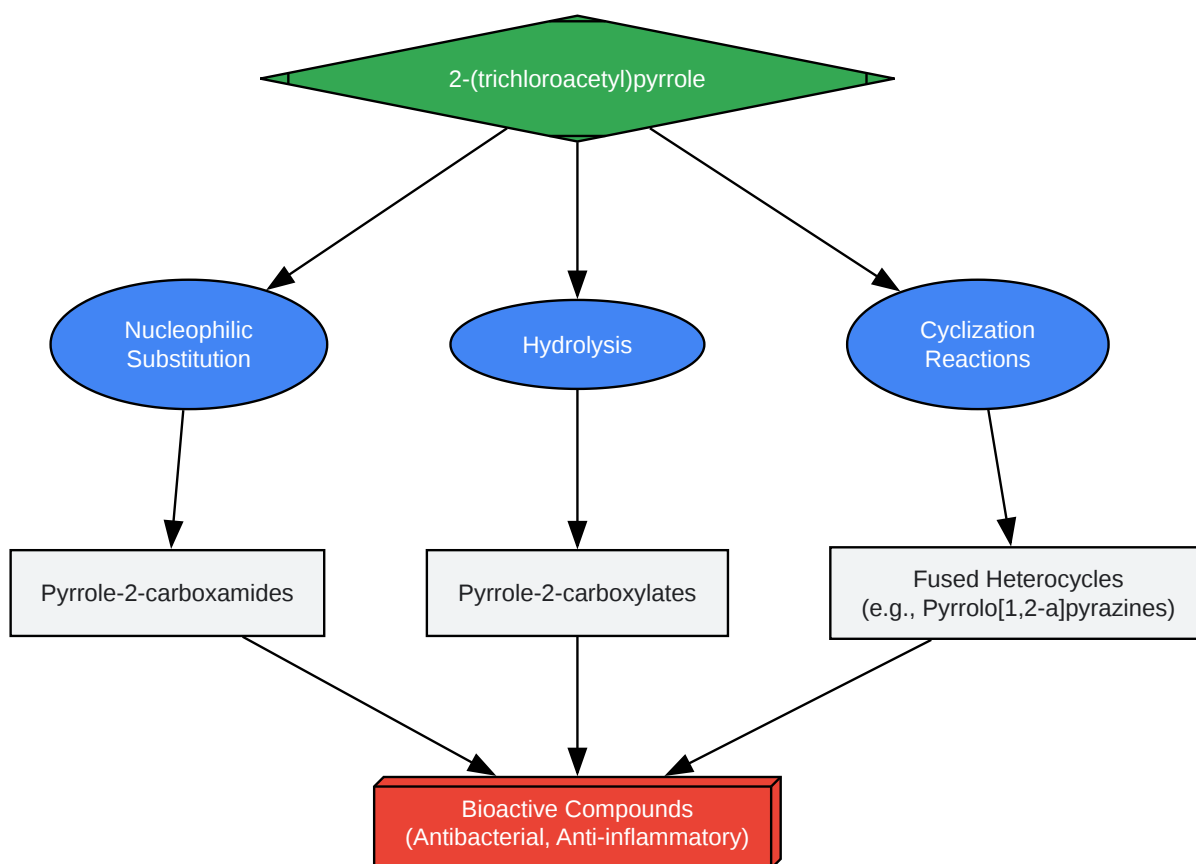
Below is a diagram illustrating the synthetic workflow for **2-(trichloroacetyl)pyrrole**.



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### Synthesis of **2-(trichloroacetyl)pyrrole**.

The primary value of **2-(trichloroacetyl)pyrrole** is as a versatile starting material. The following diagram illustrates its role as a foundational block for creating diverse, biologically active compounds.



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Role as a synthetic building block.

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## References

- 1. chembk.com [chembk.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 2-(Trichloroacetyl)pyrrole | 35302-72-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 4. 2-(Trichloroacetyl)pyrrole | High-Purity Reagent [benchchem.com]
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